

Best practices for handling and aliquoting Leptin (93-105) peptide

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Compound of Interest

Compound Name: *Leptin (93-105), human*

Cat. No.: *B12562940*

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Technical Support Center: Leptin (93-105) Peptide

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and aliquoting the Leptin (93-105) peptide. It includes troubleshooting guides and frequently asked questions to address common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

1. What is Leptin (93-105) and what is its primary function?

Leptin (93-105) is a peptide fragment derived from the full-length human leptin protein, corresponding to amino acids 93-105.^{[1][2][3][4]} Leptin itself is a 167-amino acid hormone primarily produced by adipose tissue that plays a crucial role in regulating energy balance, metabolism, and body weight by acting on the central nervous system.^{[1][3][5][6]} The Leptin (93-105) fragment is believed to mimic some of the biological activities of the native leptin molecule.^[7]

2. How should I properly store the lyophilized Leptin (93-105) peptide?

For long-term storage, lyophilized Leptin (93-105) peptide should be kept in a freezer at or below -20°C.^{[3][8][9][10]} Some suppliers recommend storage at -80°C for periods longer than

four weeks.[1][11] It is also advisable to protect the peptide from intense light.[11] For short-term storage, such as during shipping or for a few days to weeks, the lyophilized powder is stable at room temperature.[11]

3. What is the recommended procedure for reconstituting Leptin (93-105)?

Leptin (93-105) is typically supplied as a lyophilized powder and needs to be reconstituted in a suitable solvent before use.[12] For in vitro cellular assays, Dimethyl Sulfoxide (DMSO) can be used to prepare a stock solution.[1] For other applications, sterile, nuclease-free water or a buffer appropriate for your specific experimental setup is recommended. To reconstitute, gently add the desired volume of solvent to the vial and allow it to dissolve completely. Avoid vigorous shaking or vortexing, which can cause peptide degradation.

4. How should I store the reconstituted Leptin (93-105) solution?

Peptide solutions are significantly less stable than their lyophilized form.[11] It is highly recommended to aliquot the reconstituted solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the peptide.[11] These aliquots should be stored at -20°C or -80°C.[1] Generally, peptide solutions are stable for 3-4 months at -20°C and for up to a year at -80°C.[11] For short-term storage of a few days, the solution can be kept at 4°C.[11]

Troubleshooting Guide

Problem	Possible Cause	Solution
Peptide will not dissolve	Incorrect solvent; peptide concentration is too high.	Verify the recommended solvent for your specific peptide lot. If using an aqueous buffer, slight adjustments in pH may aid solubility. Consider sonicating the solution briefly. If the concentration is high, try dissolving in a smaller volume of an organic solvent like DMSO first, then diluting with your aqueous buffer.
Loss of peptide activity	Improper storage; repeated freeze-thaw cycles; adsorption to container walls.	Ensure the peptide has been stored at the correct temperature. Always aliquot the reconstituted solution to minimize freeze-thaw cycles. [11] Use low-protein-binding microcentrifuge tubes to reduce loss due to surface adsorption.
Inconsistent experimental results	Inaccurate peptide concentration; peptide degradation.	The presence of trifluoroacetic acid (TFA) salts from the purification process can affect the net weight of the peptide. [8] For precise concentration determination, consider peptide quantification methods. Ensure proper storage and handling to prevent degradation.
Precipitation of peptide upon dilution	The peptide is not soluble in the final buffer.	When diluting a stock solution (e.g., in DMSO) into an aqueous buffer, add the stock

solution to the buffer slowly while gently mixing. Ensure the final concentration of the organic solvent is compatible with your experimental system.

Quantitative Data Summary

Table 1: Recommended Storage Conditions for Leptin (93-105) Peptide

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	Room Temperature	Several days to weeks	For short-term storage (e.g., during shipping). [11]
Lyophilized Powder	4°C or colder	Weeks to months	For intermediate-term storage. [11]
Lyophilized Powder	-20°C	Up to 1 year	For long-term storage. [1] [3] [8] [9] [10] [13] [14]
Lyophilized Powder	-80°C	Up to 2 years	For extended long-term storage. [1]
Reconstituted in Solvent	4°C	1-2 weeks	For immediate use. [11]
Reconstituted in Solvent	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. [1]
Reconstituted in Solvent	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. [1]

Experimental Protocols

Protocol 1: Reconstitution and Aliquoting of Leptin (93-105) for In Vitro Studies

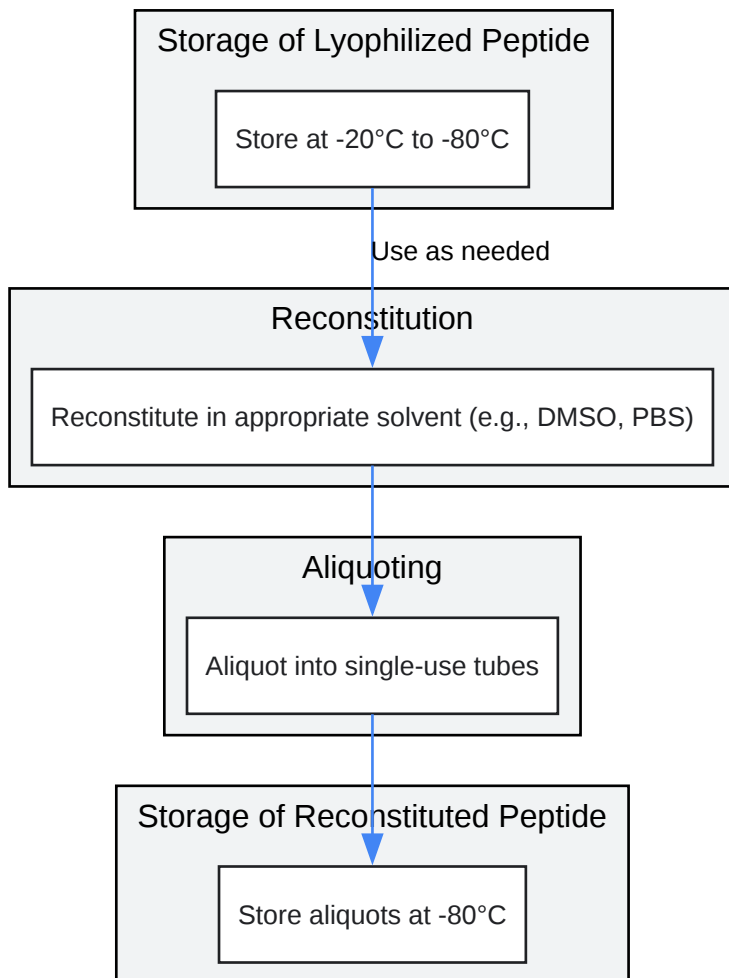
- **Preparation:** Before opening, briefly centrifuge the vial of lyophilized Leptin (93-105) to ensure the powder is at the bottom.
- **Solvent Selection:** For a stock solution, use a high-purity, sterile solvent such as DMSO.
- **Reconstitution:** Carefully add the calculated volume of DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM). Gently swirl the vial to dissolve the peptide. Do not vortex.
- **Aliquoting:** Once fully dissolved, immediately aliquot the stock solution into single-use, low-protein-binding microcentrifuge tubes. The volume of each aliquot should be sufficient for one experiment to avoid wastage and repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -80°C for long-term stability.

Protocol 2: Preparation of Leptin (93-105) for In Vivo Administration

- **Reconstitution:** Reconstitute the lyophilized peptide in a sterile, pyrogen-free vehicle suitable for animal administration, such as sterile saline or phosphate-buffered saline (PBS).
- **Concentration Calculation:** Calculate the required concentration based on the desired dosage (mg/kg) and the weight of the animal.
- **Filtration:** For intravenous or intraperitoneal injections, it is recommended to filter the final solution through a 0.22 µm sterile filter to remove any potential aggregates or contaminants.
- **Administration:** Administer the prepared solution to the animals as per the experimental design. For continuous delivery, osmotic mini-pumps can be utilized.[\[15\]](#)

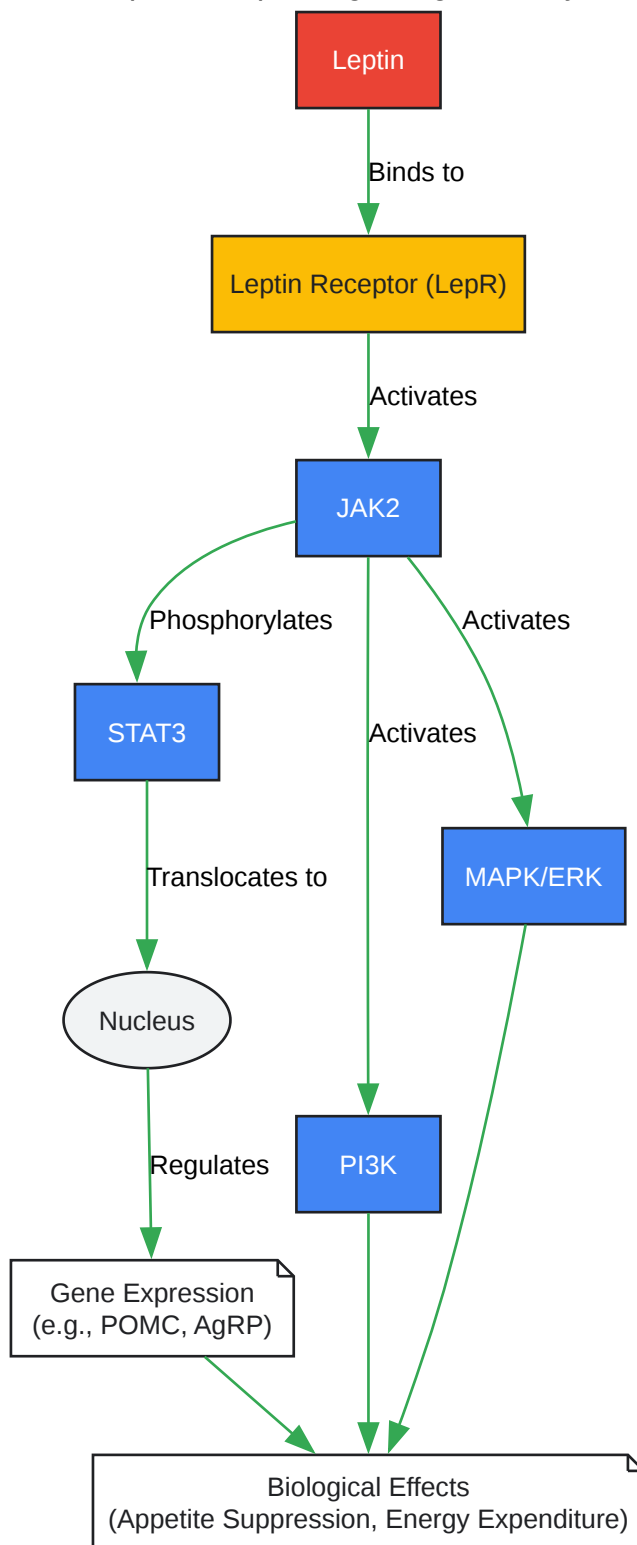
Visualizations

Workflow for Handling and Aliquoting Leptin (93-105)

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Caption: Workflow for proper handling and storage of Leptin (93-105) peptide.

Simplified Leptin Signaling Pathway

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Caption: Overview of the primary signaling cascades activated by leptin.

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